

"Methyl-(5-methyl-isoxazol-3-YL)-amine" chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl-(5-methyl-isoxazol-3-YL)-amine

Cat. No.: B1315126

[Get Quote](#)

An In-depth Technical Guide to 3-Amino-5-methylisoxazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of 3-Amino-5-methylisoxazole (CAS RN: 1072-67-9), a key heterocyclic amine intermediate in the pharmaceutical and chemical industries. This document consolidates available data to support research and development activities involving this compound.

Chemical Properties and Identifiers

3-Amino-5-methylisoxazole is a stable, crystalline solid at room temperature.[1][2] Its chemical structure, featuring an isoxazole ring with an amino and a methyl group, makes it a versatile building block in organic synthesis.[1]

Table 1: Physicochemical Properties of 3-Amino-5-methylisoxazole

Property	Value	Source
Molecular Formula	C4H6N2O	[2] [3] [4]
Molecular Weight	98.10 g/mol	[3] [4]
CAS Registry Number	1072-67-9	[3] [4]
Appearance	White to brown or yellow crystalline powder	[2] [4]
Melting Point	59-61 °C	[5]
Boiling Point	235.9 ± 20.0 °C at 760 mmHg	[5]
Solubility	Soluble in water, alcohol, and ether	[1] [6]
InChIKey	FKPXNGUVSHWQQ-UHFFFAOYSA-N	[3]
SMILES	CC1=CC(=NO1)N	[3]

Table 2: Chemical Identifiers and Synonyms

Identifier Type	Identifier
IUPAC Name	5-methyl-1,2-oxazol-3-amine
Synonyms	3-Amino-5-methyl-isoxazole, 5-Methyl-3-isoxazolamine, 5-Methylisoxazol-3-amine, 5-Methyl-3-aminoisoxazole

Synthesis and Experimental Protocols

The synthesis of 3-Amino-5-methylisoxazole can be achieved through various routes. A common method involves the cyclization of a precursor molecule. Below is a detailed protocol for a two-step synthesis.

Experimental Protocol: Synthesis of 3-Amino-5-methylisoxazole

Step 1: Reaction of 3-hydroxybutanenitrile with hydroxylamine hydrochloride

- In a suitable reaction vessel, combine hydroxylamine hydrochloride and potassium carbonate in water.
- Stir the mixture at room temperature for 20 minutes.
- Add 3-hydroxybutanenitrile to the mixture.
- Heat the reaction mixture to 60°C and maintain this temperature for 3 hours.

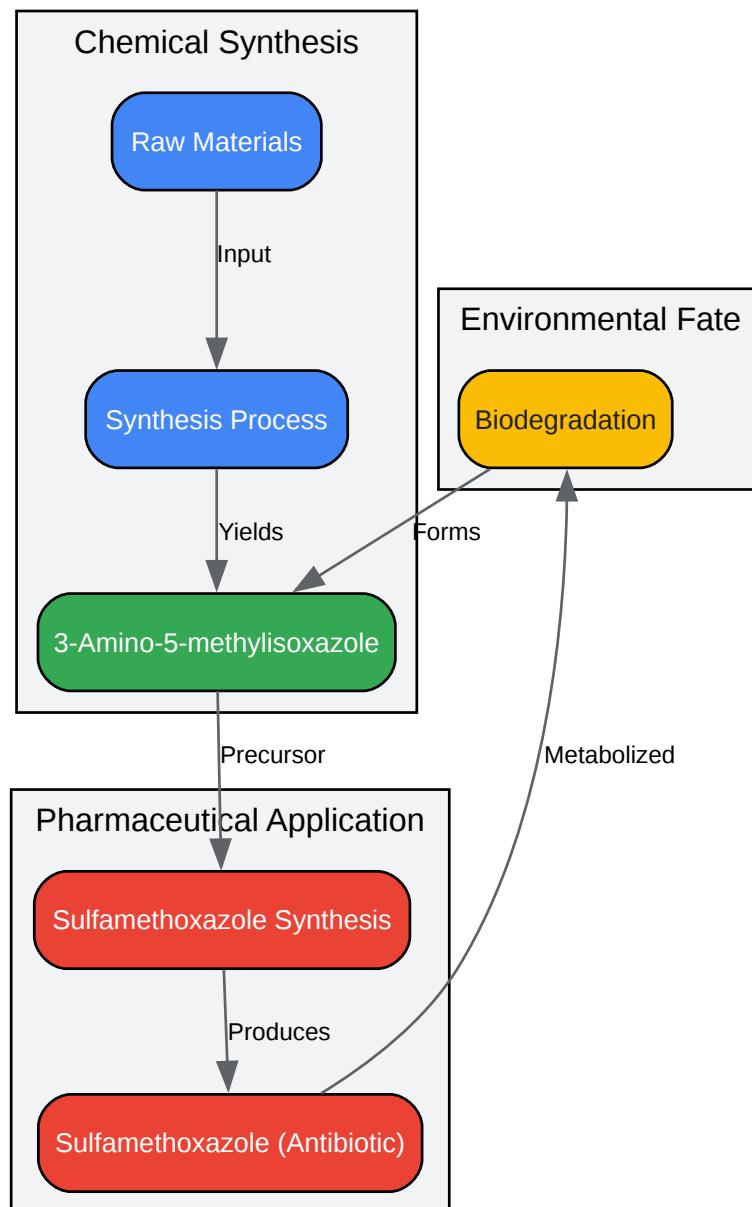
Step 2: Cyclization and Purification

- After cooling to room temperature, add toluene to the reaction mixture to separate the aqueous layer.
- To the organic layer, add anhydrous iron(III) chloride.
- Heat the mixture to reflux and separate the water formed during the reaction using a water separator.
- Once the theoretical amount of water is collected, cool the reaction mixture.
- Adjust the pH to 1-2 by dropwise addition of concentrated hydrochloric acid and stir for 1 hour.
- Separate and discard the organic layer.
- Adjust the pH of the aqueous layer to 11-13 with 30% sodium hydroxide solution to precipitate the product.
- Filter the precipitate, and dry to obtain 3-amino-5-methylisoxazole as a light yellow crystalline solid.^[7]

Biological Significance and Applications

3-Amino-5-methylisoxazole is a compound of significant interest in medicinal chemistry. It serves as a crucial intermediate in the synthesis of sulfonamide drugs, most notably

sulfamethoxazole.[6][8][9] Furthermore, it is a known metabolite in the biodegradation of sulfamethoxazole.[4] The isoxazole scaffold is associated with a wide range of pharmacological activities, including anti-inflammatory and antimicrobial properties.[1]

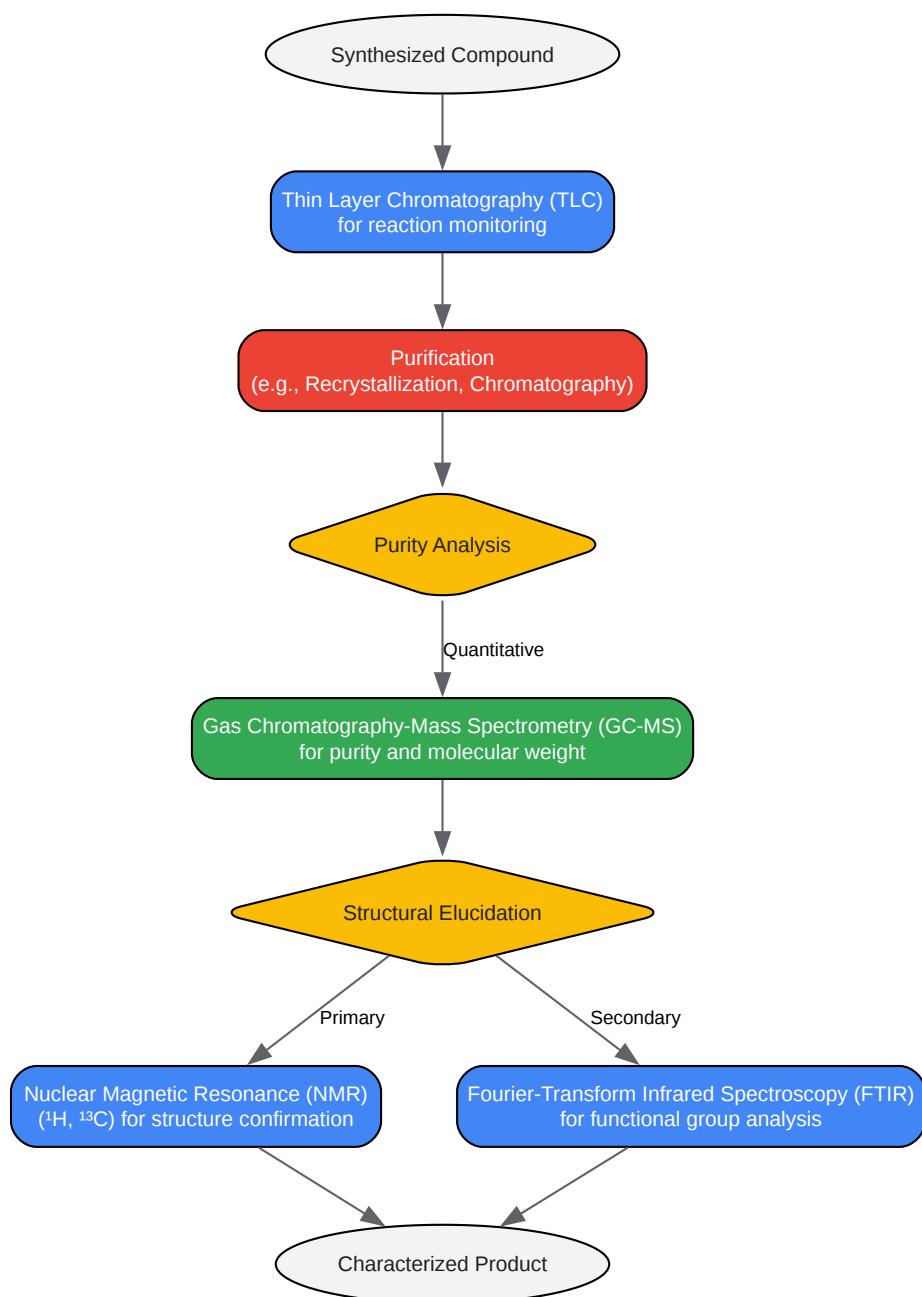


[Click to download full resolution via product page](#)

Caption: Logical relationship of 3-Amino-5-methylisoxazole.

Analytical Workflow

The characterization and quality control of 3-Amino-5-methylisoxazole and its derivatives are crucial. A typical analytical workflow involves a combination of chromatographic and spectroscopic techniques to confirm the identity, purity, and structure of the synthesized compound.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1072-67-9: 3-Amino-5-methylisoxazole | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 3-Amino-5-methylisoxazole | C4H6N2O | CID 66172 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Amino-5-methylisoxazole | 1072-67-9 [chemicalbook.com]
- 5. 3-Amino-5-methylisoxazole | CAS#:1072-67-9 | Chemsric [chemsrc.com]
- 6. CN107721941B - Preparation method of 3-amino-5-methyl isoxazole - Google Patents [patents.google.com]
- 7. 3-Amino-5-methylisoxazole synthesis - chemicalbook [chemicalbook.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. DE3731850A1 - METHOD FOR PRODUCING 3-AMINO-5-METHYLISOXAZOLE - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["Methyl-(5-methyl-isoxazol-3-YL)-amine" chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1315126#methyl-5-methyl-isoxazol-3-yl-amine-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com